

Refractive index of magnesium fluoride at different wavelengths

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Compound of Interest

Compound Name: Magnesium fluoride, powder

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Refractive Index of Magnesium Fluoride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the refractive index of magnesium fluoride (MgF_2), a critical optical material utilized in a wide array of scientific and industrial applications. Its broad transparency range, from the deep ultraviolet to the mid-infrared, coupled with its durability, makes it an excellent choice for lenses, windows, and polarizing optics. This document details the dispersive properties of MgF_2 , presents quantitative data in a structured format, and outlines the experimental methodologies used for its characterization.

Optical Properties of Magnesium Fluoride

Magnesium fluoride is a positive uniaxial crystal, meaning it exhibits birefringence, with two different refractive indices depending on the polarization of light relative to the crystal's optic axis.^[1] These are known as the ordinary refractive index (n_o) and the extraordinary refractive index (n_e).^[1] This property is particularly pronounced in the ultraviolet spectrum.^[2] The material is transparent over a wide range of wavelengths, typically from 0.11 μm to 7.5 μm .^[1]

Refractive Index Data

The refractive index of magnesium fluoride is dependent on the wavelength of light. This relationship is known as dispersion. The following tables summarize the refractive index for

both ordinary (n_o) and extraordinary (n_e) rays at various wavelengths.

Table 1: Refractive Index of Magnesium Fluoride (n_o and n_e) at Specific Wavelengths

Wavelength (μm)	Ordinary Refractive Index (n_o)	Extraordinary Refractive Index (n_e)
0.20	1.423	1.4367
0.22	1.413	1.426
0.25	1.402	1.415
0.30	1.393	1.405
0.40	1.384	1.396
0.50	1.380	1.392
0.60	1.378	1.389
0.70	1.376	1.388
1.00	1.373	1.385
2.00	1.368	1.379
3.00	1.360	1.370
4.00	1.349	1.359
5.00	1.335	1.345
6.00	1.318	1.328
7.00	1.298	1.308

Note: Data compiled from various sources.[\[1\]](#)[\[3\]](#) Values at intermediate wavelengths can be calculated using the Sellmeier dispersion formula.

Sellmeier Dispersion Formula

The relationship between the refractive index and wavelength can be accurately described by the Sellmeier equation.[\[4\]](#) This empirical formula is essential for optical design and modeling.

The general form of the equation is:

$$n^2(\lambda) - 1 = \sum_i (A_i \lambda^2) / (\lambda^2 - \lambda_i^2)$$

where:

- n is the refractive index
- λ is the wavelength in micrometers
- A_i and λ_i are the experimentally determined Sellmeier coefficients

Table 2: Sellmeier Coefficients for Magnesium Fluoride

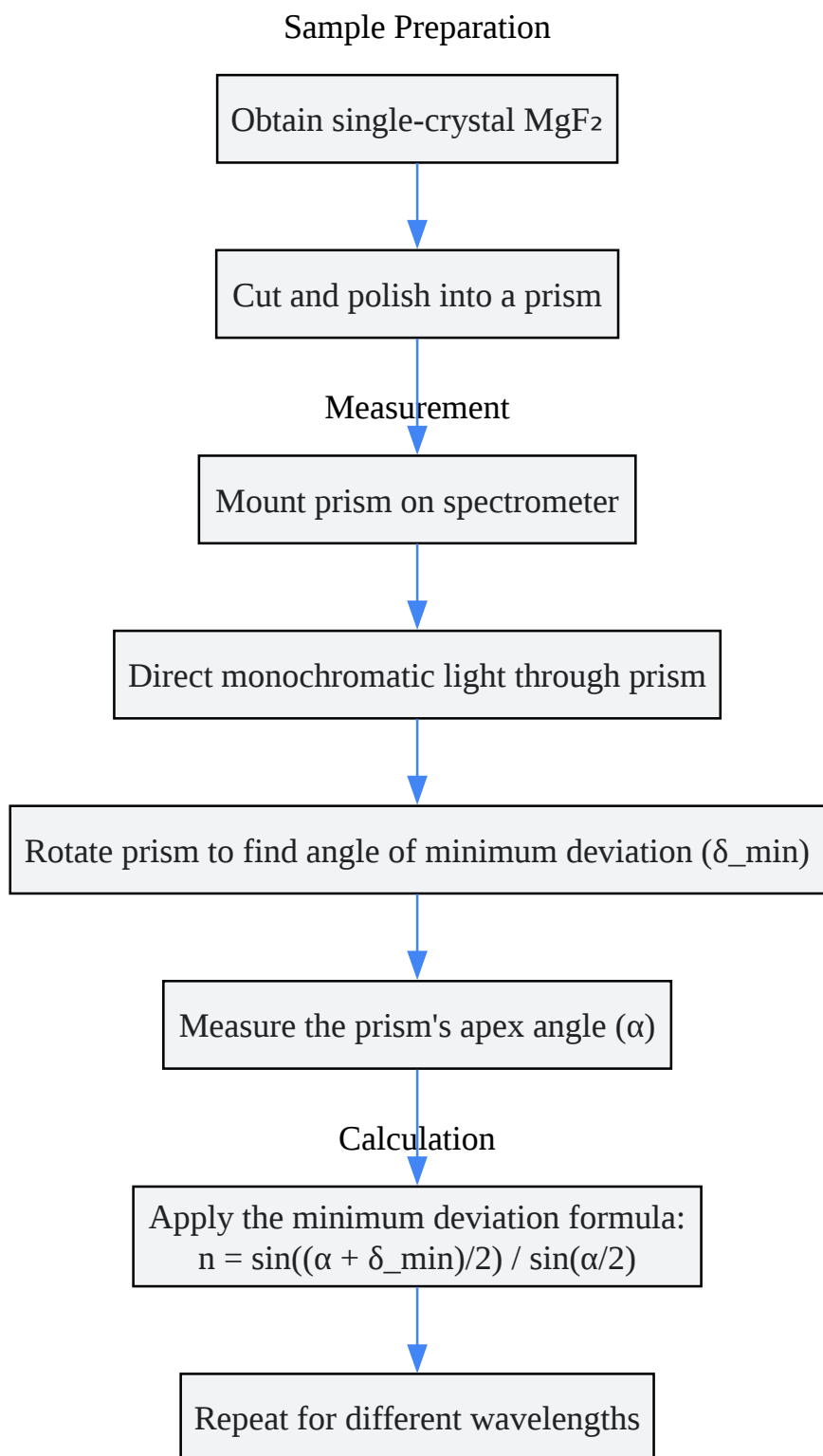
Ray	A ₁	λ ₁ (μm)	A ₂	λ ₂ (μm)	A ₃	λ ₃ (μm)
Ordinary (n _o)	0.4875510 8	0.0433840 8	0.3987503 1	0.0946144 2	2.3120353	23.793604
Extraordinary (n _e)	0.5047810 3	0.0445437 08	0.4083889 7	0.0963263 7	2.5903553	24.590355 3

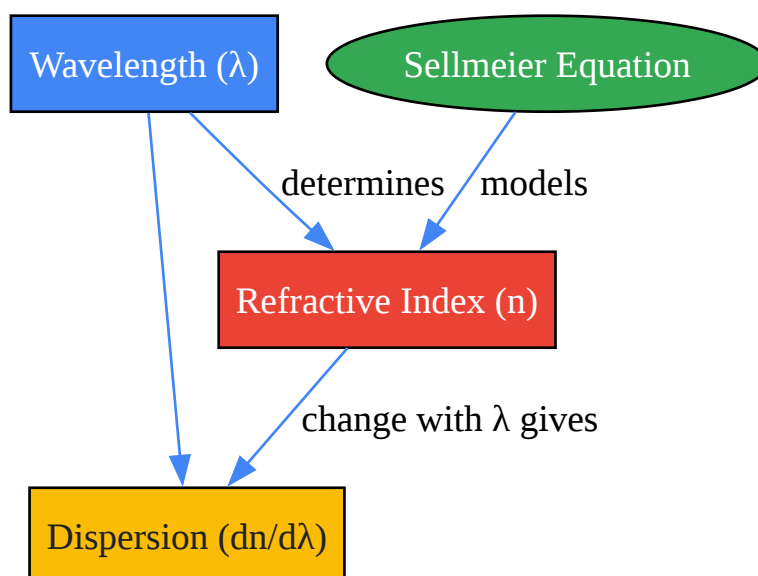
Source: These coefficients provide a good fit for the experimental data over a wide spectral range.^[1]

Experimental Protocol: Minimum-Deviation Method

The refractive index data for magnesium fluoride is typically determined using the minimum-deviation method with a precision spectrometer.^{[1][5][6]} This is a well-established and highly accurate technique for measuring the refractive index of prismatic samples.

Experimental Workflow





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